

Application Notes and Protocols for Studying Habenula Function with TC-O 9311

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: TC-O 9311

Cat. No.: B15604487

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

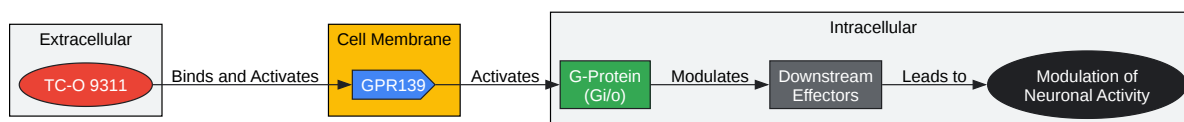
The habenula, a critical epithalamic structure, is increasingly recognized for its role in regulating mood, motivation, and reward-processing behaviors.^{[1][2][3]} It is implicated in the pathophysiology of several neuropsychiatric disorders, including depression and addiction.^{[1][3]} The orphan G protein-coupled receptor 139 (GPR139) is expressed in the habenula, presenting a novel target for modulating its activity. **TC-O 9311** is a potent and selective agonist for GPR139.^{[4][5][6]} These application notes provide a comprehensive guide for utilizing **TC-O 9311** to investigate the function of the habenula.

Quantitative Data for TC-O 9311

Parameter	Value	Cell Line	Source
Agonist Target	GPR139	-	[4][6]
EC50	39 nM	CHO-K1 cells expressing human GPR139	[4][5][6]
Purity	≥98% (HPLC)	-	[5]
Molecular Weight	365.38	-	[5][6]
Formula	C20H19N3O4	-	[5]
Solubility	DMSO: 73 mg/mL (199.79 mM)	-	[6]

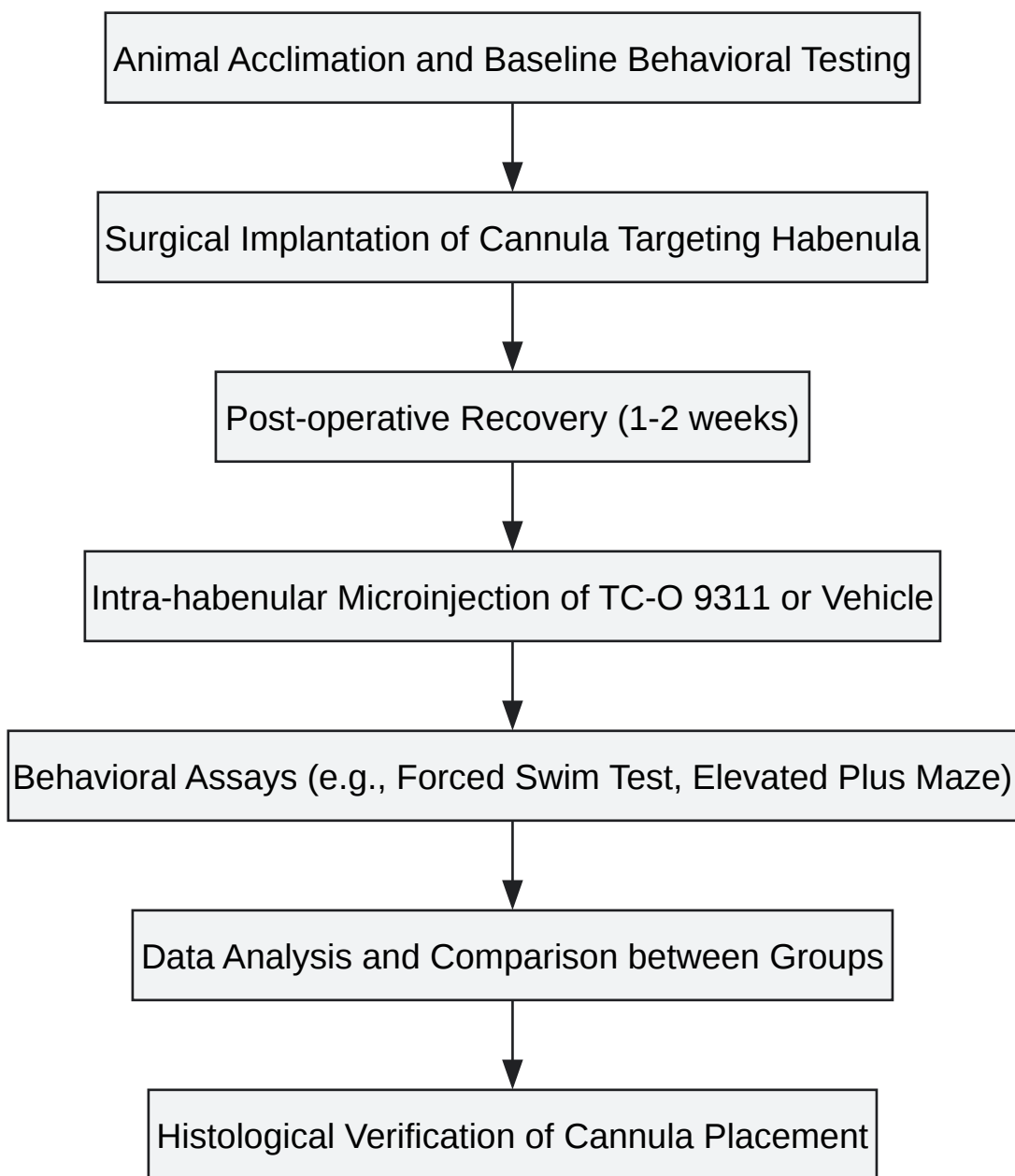
Signaling Pathway and Experimental Workflow

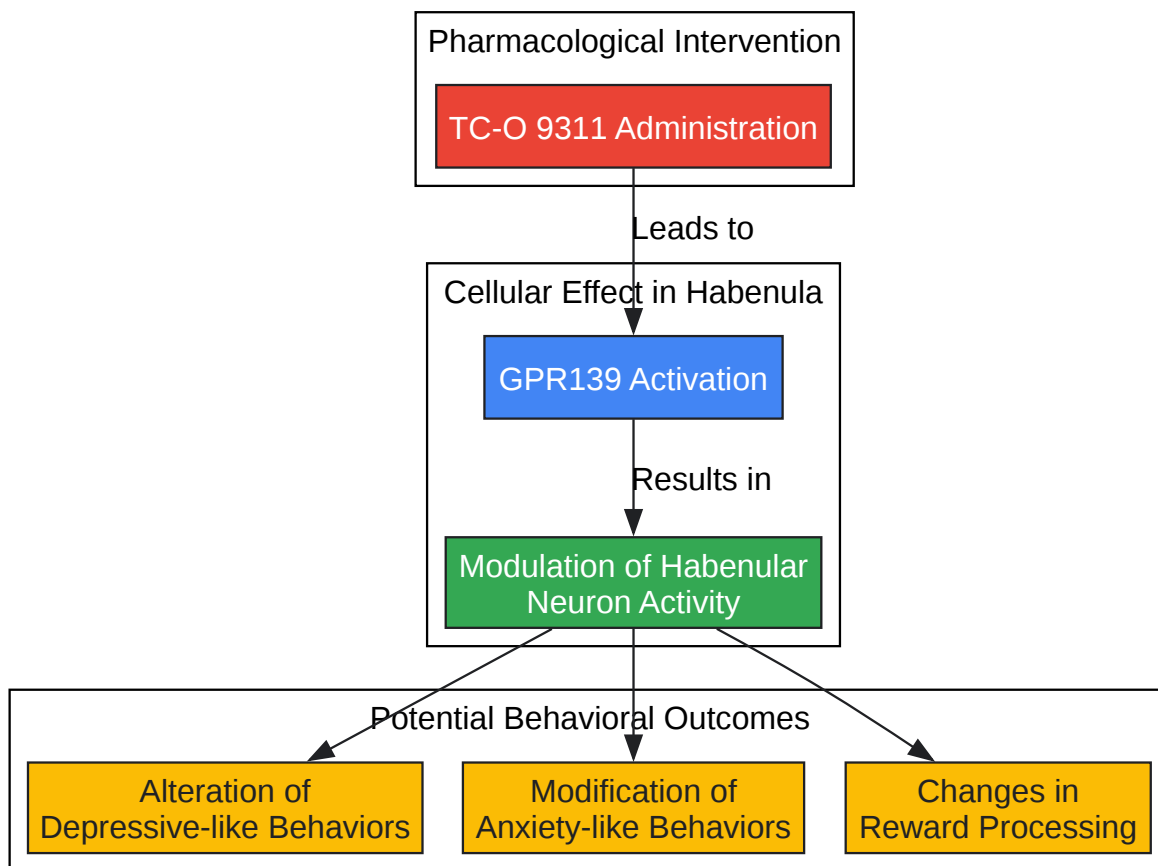
The following diagrams illustrate the proposed signaling pathway of **TC-O 9311** in a habenular neuron and a typical experimental workflow for behavioral studies.



[Click to download full resolution via product page](#)

Proposed GPR139 signaling cascade in a habenular neuron.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [The Role of the Habenula in Depression: A Review of the Human fMRI Studies] - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Understanding the Habenula: a Major Node in Circuits Regulating Emotion and Motivation - PMC [pmc.ncbi.nlm.nih.gov]

- 3. Ongoing behavioral state information signaled in the lateral habenula guides choice flexibility in freely moving rats - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. medchemexpress.com [medchemexpress.com]
- 5. TC-O 9311 | Orphan 7-TM Receptors | Tocris Bioscience [tocris.com]
- 6. selleckchem.com [selleckchem.com]
- To cite this document: BenchChem. [Application Notes and Protocols for Studying Habenula Function with TC-O 9311]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15604487#using-tc-o-9311-to-study-habenula-function]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com